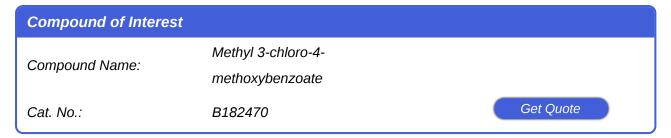


# Methyl 3-chloro-4-methoxybenzoate molecular structure and weight

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An In-depth Technical Guide to Methyl 3-chloro-4-methoxybenzoate

This technical guide provides a comprehensive overview of the molecular structure, weight, and other key chemical properties of **Methyl 3-chloro-4-methoxybenzoate**, tailored for researchers, scientists, and professionals in drug development.

## **Molecular Properties and Structure**

**Methyl 3-chloro-4-methoxybenzoate** is an organic compound with the chemical formula C9H9ClO3.[1][2] It is also known by other names such as Benzoic acid, 3-chloro-4-methoxy-, methyl ester, and methyl 3-chloro-p-anisate.[2]

## **Quantitative Data Summary**

The key quantitative properties of **Methyl 3-chloro-4-methoxybenzoate** are summarized in the table below for easy reference and comparison.



Property	Value	Source
Molecular Formula	C9H9ClO3	[1][2]
Molecular Weight	200.62 g/mol	[2]
Monoisotopic Mass	200.02402 Da	[1]
CAS Number	37908-98-8	[2]
SMILES	COC1=C(C=C(C=C1)C(=O)O C)Cl	[1]
InChI	InChI=1S/C9H9CIO3/c1-12-8- 4-3-6(5-7(8)10)9(11)13-2/h3- 5H,1-2H3	[1]
InChlKey	PINQDVFQCCFACD- UHFFFAOYSA-N	[1]

### **Molecular Structure Visualization**

The two-dimensional chemical structure of **Methyl 3-chloro-4-methoxybenzoate** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the covalent bonds between them.

Molecular structure of **Methyl 3-chloro-4-methoxybenzoate**.

# **Experimental Protocols**

Detailed experimental protocols for the synthesis of **Methyl 3-chloro-4-methoxybenzoate** are not readily available in public literature. However, a general synthetic approach can be inferred from the synthesis of structurally related compounds. One plausible method involves the esterification of 3-chloro-4-methoxybenzoic acid with methanol in the presence of an acid catalyst.

A representative procedure for a related compound, methyl 3-chloro-4-hydroxy-5-methoxybenzoate, involves the reaction of the corresponding alcohol substrate with methanol in the presence of a catalyst like potassium carbonate at an elevated temperature (e.g., 55°C) for an extended period (e.g., 24 hours).[3] After the reaction is complete, the mixture is cooled,



and the catalyst is filtered off.[3] The solvent is then removed under vacuum, and the resulting ester is purified using column chromatography.[3] Product verification is typically performed using GC-MS and NMR spectroscopy.[3]

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### References

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